

pyrocatechol sulfate mass spectrometry analysis

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Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

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Pyrocatechol Sulfate: A Primer

Pyrocatechol sulfate, also known as 2-hydroxyphenyl hydrogen sulfate, is a phenolic sulfate metabolite. Here are its fundamental identifiers and properties:

Property	Description
Molecular Formula	C ₆ H ₆ O ₅ S [1]
Systematic Name	(2-Hydroxyphenyl)oxidanesulfonic acid [2]
CAS Registry	Information missing
Appearance	White solid [2]
Purity (available standard)	≥95% (H-NMR) [2]

Structural Identifiers:

- SMILES:** S(=O)(=O)(Oc1c(cccc1)O)O [2]
- InChIKey:** MZPWKJZDOICIALD-UHFFFAOYSA-N [2]

Biological Relevance & Analytical Context

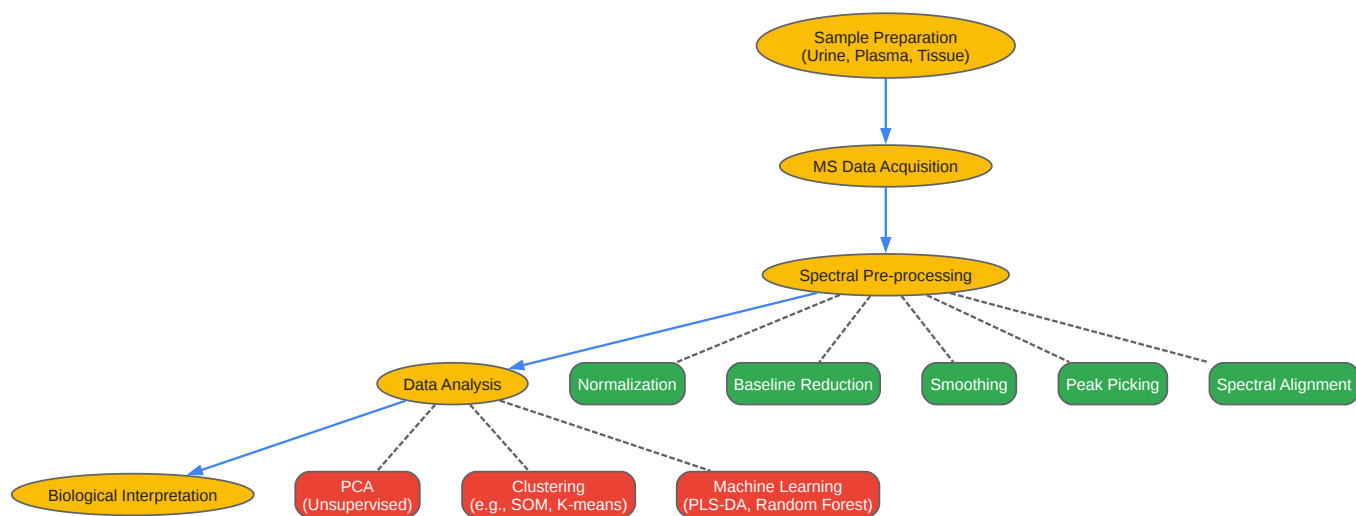
Pyrocatechol sulfate is recognized as a metabolite of interest in several research areas, which dictates the need for its accurate quantification and identification [2].

Research Area	Significance of Pyrocatechol Sulfate
Microbiome Research	A phenolic metabolite in human plasma linked to food ingestion (e.g., berries) and gut microbiota condition [2].
Biomarker Research	A potential urinary biomarker for kidney function, whole grain intake, and habitual coffee drinking [2].
Drug Development	May modulate biological functions related to brain health and cardiomyocyte beating [2].

Parent Compound: Catechol It is important to note that **pyrocatechol sulfate** is derived from **catechol** (pyrocatechol), which has the formula $C_6H_4(OH)_2$ and a molar mass of $110.112 \text{ g}\cdot\text{mol}^{-1}$ [3]. In biological systems, catechol can undergo sulfation to form the sulfate ester conjugate [3].

Mass Spectrometry Workflow & Data Analysis

Although a direct protocol for **pyrocatechol sulfate** is not available, the general workflow for analyzing such metabolites via mass spectrometry involves several key steps, from sample preparation to advanced data interpretation. The following diagram outlines this process:



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General mass spectrometry workflow for metabolite analysis.

Data Pre-processing Techniques

After data acquisition, raw spectra undergo several pre-processing steps. The table below summarizes common techniques, some of which are implemented in specialized software like Cardinal for mass spectrometry imaging data [4].

Step	Purpose	Specific Methods & Algorithms
Smoothing	Reduce high-frequency noise in the spectral signal.	Gaussian, Savitzky-Golay, Bilateral, and Nonlinear Diffusion filtering [4].
Baseline Reduction	Remove low-frequency background signal.	SNIP clipping, convex hull estimation, and interpolation from local minima [4].
Peak Picking	Identify true metabolite peaks from the spectral data.	Continuous Wavelet Transform (CWT), derivative-based, and quantile-based noise estimation [4].
Spectral Alignment	Correct for small shifts in m/z values between runs.	Dynamic Time Warping (DTW) and Correlation Optimized Warping (COW) [4].
Normalization	Enable comparison between samples by correcting for overall intensity differences.	Often involves normalizing intensity profiles to Euclidean unit length for clustering [5].

Data Analysis & Visualization Strategies

Once the data is clean, multivariate analysis and machine learning techniques are used to extract meaningful biological information.

Data analysis pathway from pre-processed data to visualization.

Category	Technique	Application in Metabolite Analysis
Multivariate Analysis	PCA (Principal Component Analysis)	Unsupervised method for data reduction and exploring sample groupings [6] [5].

Category	Technique	Application in Metabolite Analysis
	PLS-DA (Partial Least Squares - Discriminant Analysis)	Supervised classification to identify biomarkers and separate known sample classes [6].
	NMF (Non-negative Matrix Factorization)	Dimension reduction method for decomposing complex data [4].
Clustering	1D-SOM (Self-Organizing Maps)	Groups metabolites with similar intensity profiles across conditions; provides visual pattern overview [5].
	K-means	Classic clustering method to group metabolite profiles [5].
	Spatial Shrunken Centroids	Used in MS imaging for supervised analysis and feature selection [4].
Machine Learning	Random Forest	Ensemble learning method used for classification and regression tasks [6].
	Support Vector Machines (SVM)	Algorithm effective for high-dimensional data classification [6].

Key Considerations for Your Research

To implement a robust MS analysis for **pyrocatechol sulfate**, please keep the following points in mind:

- **Instrument Calibration and Validation:** The specific mass spectrometer settings (ionization mode, mass resolution, etc.) are critical but not detailed in the search results. You will need to optimize these parameters and validate your method for specificity, linearity, and sensitivity.
- **Chromatographic Separation:** Prior to MS analysis, a chromatographic step (like LC or GC) is typically used to separate **pyrocatechol sulfate** from other compounds in the sample. The choice of column and mobile phase is essential.
- **Quantification:** For accurate quantification, you will need a calibration curve created using a pure standard of **pyrocatechol sulfate**, such as the one available from chemical suppliers [2].

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To cite this document: Smolecule. [pyrocatechol sulfate mass spectrometry analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b616087#pyrocatechol-sulfate-mass-spectrometry-analysis>]

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